

Bis(hydroxymethyl)urea molecular structure and formula

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Compound of Interest

Compound Name: Bis(hydroxymethyl)urea

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An In-depth Technical Guide to Bis(hydroxymethyl)urea

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **bis(hydroxymethyl)urea**, a key compound in polymer chemistry and various industrial processes.

Introduction

Bis(hydroxymethyl)urea, also known as dimethylolurea, is an organic compound that serves as a crucial intermediate in the production of urea-formaldehyde (UF) resins.^{[1][2][3]} Its ability to react with various functional groups makes it a versatile molecule in the synthesis of polymers and as a cross-linking agent. This guide delves into the fundamental chemical and physical characteristics of **bis(hydroxymethyl)urea**, its synthesis, and its primary applications.

Molecular Structure and Formula

The chemical formula for **bis(hydroxymethyl)urea** is $C_3H_8N_2O_3$.^{[4][5]} Its structure consists of a central urea molecule with hydroxymethyl groups attached to each of the nitrogen atoms. The IUPAC name for this compound is 1,3-bis(hydroxymethyl)urea.^[4]

Chemical Structure:

Physicochemical Properties

The key quantitative data for **bis(hydroxymethyl)urea** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	140-95-4	[4][6][7]
Molecular Weight	120.11 g/mol	[1][6][8][9]
Appearance	White crystalline solid/powder	[1][7][10]
Melting Point	125-126 °C (with decomposition)	[1][9][11]
Boiling Point	224.08°C (estimate)	[11]
Solubility in Water	Good / High (150 g/L)	[1][10][11]
XLogP3-AA	-2	[8]

Synthesis and Experimental Protocols

Bis(hydroxymethyl)urea is synthesized through the reaction of urea with an excess of formaldehyde in an aqueous solution.[1][12] This reaction is typically carried out under alkaline conditions.[13]

Detailed Experimental Protocol for Synthesis:

The synthesis of urea-formaldehyde resins, which involves the initial formation of **bis(hydroxymethyl)urea**, can be described in the following steps[13][14]:

- Hydroxymethylation:
 - Adjust the pH of a formaldehyde solution to between 8.2 and 8.3 using a 20% NaOH solution.
 - Raise the temperature of the solution to 40°C.

- Add urea in small portions over a period of 15 minutes, allowing the temperature to increase to 80°C.
- Maintain the reaction mixture at $80 \pm 1^\circ\text{C}$ for 30 minutes to complete the hydroxymethylation step, resulting in the formation of hydroxymethylated urea derivatives, including **bis(hydroxymethyl)urea**.[\[13\]](#)
- Polycondensation (for resin formation):
 - To proceed with the formation of urea-formaldehyde resin, the pH of the solution is adjusted to 4.5 with formic acid.
 - The acid-promoted polycondensation reaction is then carried out at $90 \pm 1^\circ\text{C}$.[\[13\]](#)

The reaction between urea and formaldehyde is reversible and can be catalyzed by both acids and bases.[\[15\]](#)

Chemical Reactivity and Applications

5.1. Urea-Formaldehyde Resins

The primary application of **bis(hydroxymethyl)urea** is as an intermediate in the production of urea-formaldehyde resins.[\[2\]](#)[\[3\]](#) These thermosetting resins are widely used as adhesives in the manufacturing of particleboard, medium-density fiberboard (MDF), and plywood.[\[2\]](#)

5.2. Cross-linking Agent

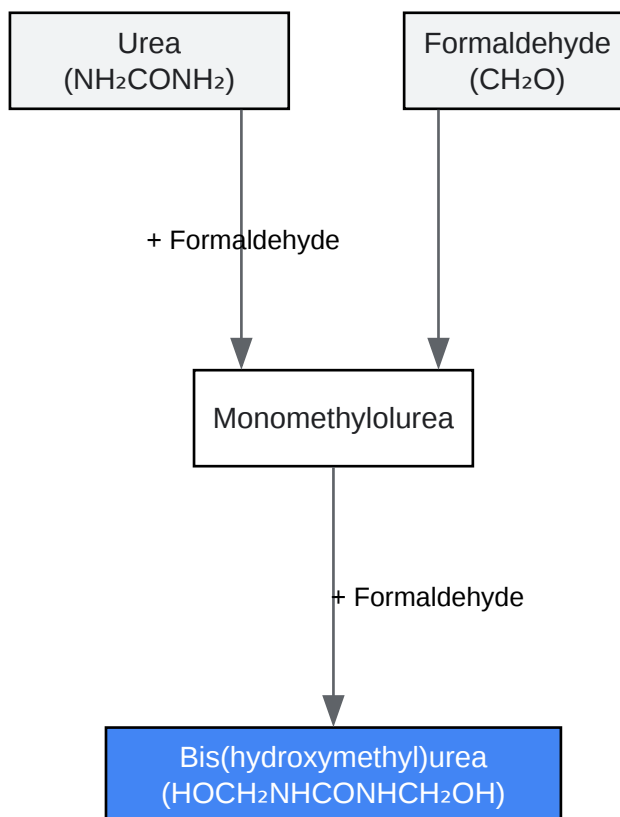
Bis(hydroxymethyl)urea can act as a cross-linking agent. The hydroxymethyl groups can react with other molecules containing active hydrogen atoms, such as cellulose, to form stable cross-links, thereby modifying the properties of the material.[\[16\]](#) This property is utilized in the textile industry to impart wrinkle resistance to fabrics. While bis-urea compounds are explored for creating cross-linking monomers for applications like hydrogels and molecularly imprinted polymers, the specific use of **bis(hydroxymethyl)urea** in advanced drug delivery systems is an area of ongoing research.[\[17\]](#)[\[18\]](#)

5.3. Formaldehyde Releaser

Bis(hydroxymethyl)urea is known to be a formaldehyde releaser, meaning it can slowly decompose to release formaldehyde.[19][20] This property is utilized in some cosmetic and industrial applications where a slow and sustained release of formaldehyde is desired for its preservative or antimicrobial effects.[19][21] However, due to the potential health concerns associated with formaldehyde, the use of formaldehyde-releasing compounds is regulated in many regions.[20][21] The decomposition of hydroxymethyl urea is unstable and can release formaldehyde and urea.[16]

Visualization of Synthesis Pathway

The following diagram illustrates the synthesis of **bis(hydroxymethyl)urea** from urea and formaldehyde.



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